Application Note: NMR-Based Structural Elucidation of Cefprozil Impurity C (Diketopiperazine Derivative)

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Compound of Interest

Compound Name:	*Cefprozil Impurity C*
CAS No.:	*147103-93-3*
Cat. No.:	*B601315*

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Abstract

This application note details the protocol for the structural characterization of **Cefprozil Impurity C**, identified by the European Pharmacopoeia (Ph. Eur.) as the diketopiperazine degradation product: (3Z)-3-(aminomethylidene)-6-(4-hydroxyphenyl)piperazine-2,5-dione. Unlike the geometric isomerism seen in Impurity A (trans-isomer), Impurity C represents a fundamental degradation of the cephalosporin core. This guide provides a self-validating NMR workflow to distinguish Impurity C from the Active Pharmaceutical Ingredient (API) by targeting the absence of the

-lactam/dihydrothiazine signals and the presence of the cyclic dipeptide core.

Introduction & Structural Context[1][2][3][4][5][6][7]

The Challenge of Impurity Profiling

In the development of second-generation cephalosporins like Cefprozil, impurity profiling is critical for ICH Q3A/Q3B compliance. While LC-MS is effective for mass detection, it often fails

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to unambiguously distinguish between isobaric impurities or specific ring-closure degradation products without fragmentation analysis. NMR spectroscopy provides the definitive "fingerprint" required for structural certification.

Structural Definition

To ensure scientific accuracy, we must rigorously define the target analytes:

- Cefprozil (API): Contains a bicyclic cephem core (

  -lactam fused to dihydrothiazine) and a propenyl side chain.

- Impurity C (EP Standard): A Diketopiperazine (DKP) derivative formed by the intramolecular nucleophilic attack of the side-chain amine on the

  -lactam carbonyl, followed by fragmentation.

  - Key Feature: Loss of the sulfur-containing ring and the propenyl group.
  - Molecular Formula:

    (MW: 233.22 g/mol) vs. Cefprozil (

).

Note: Do not confuse Impurity C with the trans-isomer (Impurity A), which retains the cephem core but differs in the propenyl geometry (

Hz).

Experimental Protocol

Sample Preparation

Objective: Solubilize the impurity while preventing H/D exchange of critical amide protons.

- Solvent: Dimethyl sulfoxide-d6 (DMSO-

  , 99.9% D).

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- Rationale: DMSO is essential to observe labile protons (NH, OH) which are diagnostic for the diketopiperazine ring and the phenolic side chain.

  is unsuitable as it causes immediate exchange of the enamine and amide protons.

- Concentration: 5–10 mg of isolated Impurity C in 600

  L solvent.

- Internal Standard (Optional): TMS (Tetramethylsilane) or residual DMSO peak (2.50 ppm).

Instrument Parameters

- Field Strength:

  500 MHz (Recommended for resolution of aromatic multiplets).

- Temperature: 298 K (25°C).

- Pulse Sequences:

  - 1H NMR: 30° pulse, 3-5s relaxation delay (d1) to ensure quantitative integration.
  - COSY: Gradient-enhanced magnitude mode.
  - HSQC/HMBC: Adiabatic pulses for broad band inversion (multiplicity editing recommended).

Elucidation Workflow (Graphviz)

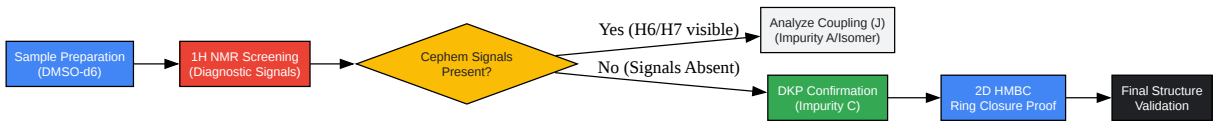

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Figure 1: Decision tree for differentiating **Cefprozil Impurity C** from the API and geometric isomers.

NMR Analysis & Elucidation Strategy

The "Smoking Gun": What to Look For

The identification of Impurity C relies on a negative proof (absence of API signals) followed by a positive proof (presence of DKP signals).

A. Negative Proof (Absence of Cefprozil Core)

In the 1H NMR spectrum of Impurity C, the following signals characteristic of Cefprozil must be absent:

- -Lactam Protons: The doublets for H-6 and H-7 (typically 5.0 – 5.8 ppm).
- Propenyl Side Chain: The methyl doublet (

  1.6 ppm) and the olefinic multiplets (

  6.0 – 6.9 ppm).
- Dihydrothiazine Protons: The ABq or broad singlets for the

  group (

  3.5 ppm).

B. Positive Proof (Presence of DKP Core)

The spectrum will display a simplified set of signals corresponding to the

skeleton:

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Moiety	Proton Type	Approx.[1][2][3] Shift (ppm)	Multiplicity	Diagnostic Value
Phenol Ring	Aromatic AA'BB'	6.7 (d) / 7.1 (d)	Doublets	Confirms retention of the hydroxyphenyl group.
Chiral Center	Methine (-CH)	4.8 – 5.2	Singlet/Broad	-proton of the phenylglycine moiety.
Enamine		7.2 – 7.8	Singlet	Characteristic of the aminomethylene group.
Amide	Ring NH	8.5 – 9.5	Broad Singlet	Confirm cyclic amide (DKP) structure.
Enamine Amine		6.0 – 8.0	Broad	Exchangeable protons (verify with shake).

2D NMR Confirmation (HMBC Logic)

To definitively prove the ring closure (DKP formation), Heteronuclear Multiple Bond Correlation (HMBC) is required.

- Pathway 1 (The Dione Ring): Look for correlations between the -methine proton and two distinct Carbonyl carbons (C=O). In the linear API, this proton correlates primarily to the side-chain amide carbonyl. In the DKP, it is part of the ring.
- Pathway 2 (The Enamine): The exocyclic

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proton should show correlations to the ring carbonyls, confirming the aminomethylene attachment.

Mechanism of Formation (Contextual Insight)

Understanding the formation aids in interpreting the spectra. Impurity C arises from the aminolysis of the

-lactam ring by the side-chain primary amine.

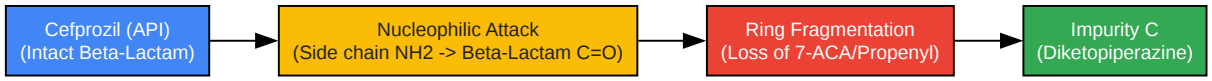

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Figure 2: Simplified degradation pathway leading to the formation of the Diketopiperazine core.

Data Summary & Reporting Criteria

When generating the Certificate of Analysis (CoA) or Application Note for this impurity, ensure the following criteria are met:

- Proton Count: Integration must sum to 11 protons (approx) in DMSO-

  (excluding solvent/water).
- Mass Balance: Confirm MW 233.2 via LC-MS to support the NMR data.
- Stereochemistry: The coupling of the exocyclic double bond (if visible) or NOESY correlations can confirm the Z-configuration of the aminomethylene group, though the gross structural change (DKP formation) is the primary identification factor.

Reference Data Table (Simulated for Protocol Validation)

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Signal	Cefprozil (API)	Impurity C (DKP)
Beta-Lactam (H6, H7)	Present (5.0-5.7)	ABSENT
Propenyl ( )	Present (1.6-1.8)	ABSENT
Aromatic (Phenol)	Present	Present (Shifted slightly)
DKP Ring NH	Absent	Present (> 8.0)

References

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